

# Essential Safety and Operational Guide for Mono-ethyl Pimelate

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## Compound of Interest

Compound Name: Monoethyl pimelate

Cat. No.: B1582420

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This guide provides immediate and essential safety, handling, and disposal information for Mono-ethyl pimelate (CAS No: 33018-91-6). It is intended for researchers, scientists, and drug development professionals to ensure personnel safety and minimize environmental impact. Adherence to these procedures is critical when working with this compound.

## I. Hazard Summary

Mono-ethyl pimelate is a liquid that can cause skin and serious eye irritation.<sup>[1][2][3]</sup> It is essential to handle this chemical with care in a laboratory setting.

Primary Hazards:

- Skin Irritation: Causes skin irritation upon contact.<sup>[1][2][3]</sup>
- Eye Irritation: Causes serious eye irritation.<sup>[1][2][3]</sup>

## II. Personal Protective Equipment (PPE)

The primary defense against exposure to Mono-ethyl pimelate is the correct and consistent use of personal protective equipment.

Protection Type	Recommended Equipment	Rationale
Eye Protection	Safety glasses with side shields or chemical safety goggles.	Protects eyes from splashes. <a href="#">[4]</a> <a href="#">[5]</a>
Hand Protection	Nitrile or Neoprene gloves.	Provides chemical resistance. Always inspect gloves for tears or degradation before use. <a href="#">[4]</a>
Body Protection	Laboratory coat.	Prevents contamination of personal clothing. <a href="#">[4]</a> <a href="#">[6]</a>

### III. Quantitative Safety and Physical Data

Property	Value	Source
CAS Number	33018-91-6	<a href="#">[1]</a>
Molecular Formula	C <sub>9</sub> H <sub>16</sub> O <sub>4</sub>	<a href="#">[1]</a>
Molecular Weight	188.22 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Physical State	Liquid	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Appearance	Colorless	<a href="#">[3]</a>
Boiling Point	162 °C / 8 mmHg	<a href="#">[2]</a>
Purity	>98.0% (GC) / 95%	<a href="#">[1]</a> <a href="#">[2]</a>
Storage Temperature	2-8°C or Refrigerated (0-10°C)	<a href="#">[1]</a> <a href="#">[2]</a>

### IV. Operational and Disposal Plans

#### A. Chemical Handling Protocol

- Preparation:
  - Ensure a well-ventilated area, preferably a chemical fume hood, is operational. .
  - Inspect all required PPE for integrity before use.

- Have an emergency spill kit readily accessible.
- Handling:
  - Avoid direct contact with skin and eyes.[\[4\]](#)
  - Keep containers tightly closed when not in use.[\[3\]](#)
  - Take precautionary measures against static discharge.[\[4\]](#)
- Storage:
  - Store in a cool, dry, and well-ventilated area.[\[4\]](#)
  - Keep containers tightly sealed and clearly labeled.[\[4\]](#)
  - Store under an inert gas and protect from moisture and heat.[\[2\]](#)

## B. Spill Management Protocol

- Immediate Actions:
  - Evacuate the immediate spill area.
  - Alert nearby personnel and the laboratory supervisor.
  - If safe to do so, eliminate all ignition sources.
- Containment and Cleanup:
  - Wear appropriate PPE, including respiratory protection if vapors are present.
  - Contain the spill using an inert absorbent material such as sand or vermiculite.
  - Collect the absorbed material into a designated, sealed, and labeled hazardous waste container.
  - Do not allow the substance to enter drains or waterways.[\[7\]](#)

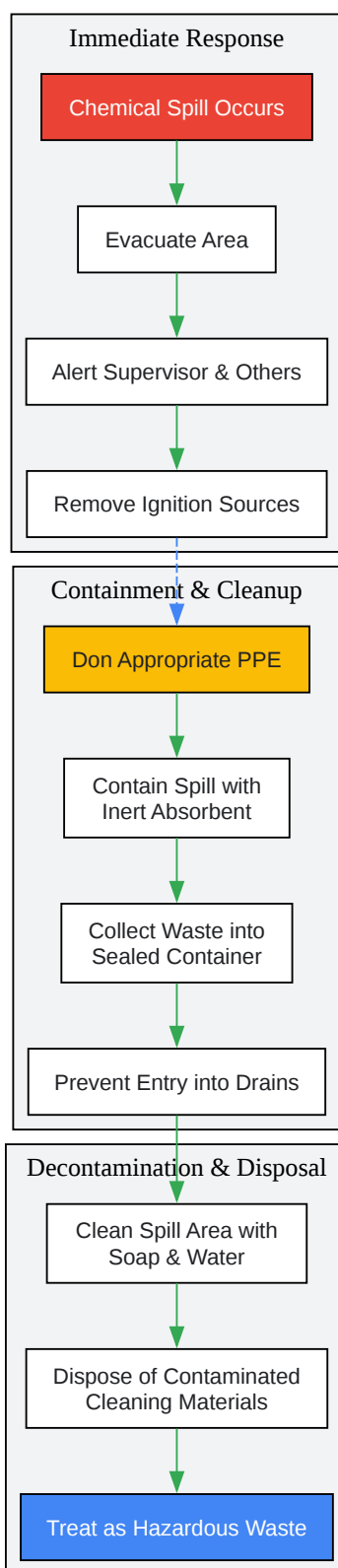
- Decontamination:
  - Clean the spill area with soap and water.
  - Place all contaminated cleaning materials into the hazardous waste container.

### C. Step-by-Step Disposal Plan

Proper disposal of Mono-ethyl pimelate and its containers is crucial to prevent environmental contamination. Treat all waste containing this chemical as hazardous waste.

- Waste Collection:
  - Collect all waste containing Mono-ethyl pimelate in a designated, clearly labeled, and sealed hazardous waste container.<sup>[7]</sup> The container must be chemically resistant.
- Labeling:
  - Label the container with "Hazardous Waste - Mono-ethyl pimelate" and list the associated hazards (e.g., Skin Irritant, Eye Irritant).<sup>[7]</sup>
- Storage of Waste:
  - Keep waste containers tightly sealed at all times, except when adding waste.<sup>[7][8]</sup>
  - Store the sealed waste container in a designated and secure secondary containment area, separate from incompatible materials.<sup>[7][9]</sup>
- Disposal:
  - Arrange for pick-up and disposal by a certified hazardous waste management company. Follow all local, state, and federal regulations for hazardous waste disposal.

## V. Experimental Workflow Visualization



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Caption: Workflow for handling a chemical spill of Mono-ethyl pimelate.

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